

Ethylvanillin-d5 (CAS: 1335401-74-5): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylvanillin-d5

Cat. No.: B12391681

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For researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of **Ethylvanillin-d5**, a deuterated analogue of ethylvanillin. This guide details its chemical and physical properties, its primary application as an internal standard in quantitative analytical methods, and provides exemplary experimental protocols for its use.

Ethylvanillin-d5 is a stable isotope-labeled version of ethylvanillin, a synthetic compound with a flavor profile similar to vanillin but more potent. The incorporation of five deuterium atoms into the ethoxy group of the molecule results in a mass shift that allows it to be distinguished from its non-deuterated counterpart by mass spectrometry. This property makes it an ideal internal standard for stable isotope dilution analysis (SIDA), a highly accurate and precise method for quantifying analytes in complex matrices.^[1] Its primary applications are in regulated laboratories for official residue control, pharmaceutical research and metabolism studies, and multi-residue method development in food and environmental testing.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Ethylvanillin-d5** is presented below. These properties are crucial for its handling, storage, and application in analytical methodologies.

Property	Value	Reference
CAS Number	1335401-74-5	[2][3][4][5]
Molecular Formula	C ₉ H ₅ D ₅ O ₃	[4][5]
Molecular Weight	171.20 g/mol	[2][3][4][5]
Accurate Mass	171.0944	[2][3]
Synonyms	3-Ethoxy-4-hydroxybenzaldehyde-d5, 2-Ethoxy-4-formylphenol-d5	[4]
Purity	>95% (HPLC), 98+%	[2][3][5]
Appearance	Colorless powder/crystals	[6]
Solubility	Soluble in common LC or GC solvents like methanol, ethanol, ether, and chloroform. Slightly soluble in water.	[7]
Storage Conditions	+4°C, protected from light. Store in a dry, cool, well-ventilated area.	[2][3][8]

Application in Quantitative Analysis: Stable Isotope Dilution Assay (SIDA)

Ethylvanillin-d5 is predominantly used as an internal standard in SIDA coupled with mass spectrometry (MS) techniques such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS). The principle of SIDA involves adding a known amount of the isotopically labeled standard (**Ethylvanillin-d5**) to a sample containing the analyte of interest (ethylvanillin). The labeled standard behaves almost identically to the native analyte during sample preparation, extraction, and chromatographic separation, thus compensating for any analyte loss during these steps. In the mass spectrometer, the native analyte and the labeled internal standard are detected as distinct ions due to their mass difference. The ratio of the signal intensity of the analyte to that of the internal standard is then used to accurately quantify the analyte concentration.

Experimental Protocols

While specific experimental conditions may vary depending on the matrix and the analytical instrumentation, the following sections provide detailed, representative protocols for the quantification of ethylvanillin using **Ethylvanillin-d5** as an internal standard by LC-MS/MS and GC-MS.

Quantification of Ethylvanillin in Baby Food by LC-MS/MS

This protocol is a composite based on established methods for the analysis of food additives in infant formula and other dairy products.

1. Materials and Reagents:

- Ethylvanillin analytical standard
- **Ethylvanillin-d5** internal standard
- LC-MS grade methanol, acetonitrile, and water
- Formic acid (HPLC grade)
- Sodium chloride (NaCl)
- Solid Phase Extraction (SPE) cartridges (e.g., Bond Elut Plexa)

2. Standard Solution Preparation:

- Prepare stock solutions of ethylvanillin and **Ethylvanillin-d5** in methanol at a concentration of 1 mg/mL.
- Prepare a series of working standard solutions by serially diluting the ethylvanillin stock solution with a methanol/water mixture.
- Prepare an internal standard working solution by diluting the **Ethylvanillin-d5** stock solution to a fixed concentration (e.g., 1 µg/mL).

3. Sample Preparation:

- Weigh 1.0 g of the homogenized baby food sample into a 50 mL centrifuge tube.
- Add 10 mL of water and vortex to mix. For certain matrices like baby formula, add 40 μ L of HCl.
- Add a known amount of the **Ethylvanillin-d5** internal standard working solution to the sample.
- Add 20 mL of acetonitrile and vortex for one minute, followed by ultrasonication for 30 minutes.
- Add 2 g of NaCl, vortex for two minutes, and then centrifuge at 5,000 rpm for 10 minutes.
- Transfer the supernatant to a new tube and dry it under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of methanol and dilute to 10 mL with water.
- Perform Solid Phase Extraction (SPE) cleanup by loading the solution onto a pre-conditioned SPE cartridge.
- Wash the cartridge with 5 mL of water.
- Elute the analytes with methanol.
- Dry the eluate under nitrogen and reconstitute in a suitable volume of methanol/water (e.g., 80:20 v/v) for LC-MS/MS analysis.

4. LC-MS/MS Instrumental Parameters:

Parameter	Recommended Setting
LC System	Agilent 1290 Infinity II or equivalent
Column	C18 column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient Elution	Optimized for separation of analytes
Flow Rate	0.3 mL/min
Injection Volume	5 µL
MS System	Agilent 6470 Triple Quadrupole MS or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	4000 V
Nozzle Voltage	600 V
Gas Temperature	300 °C
Gas Flow	8 L/min
Nebulizer	50 psi
Sheath Gas Temp	350 °C
Sheath Gas Flow	10 L/min

5. Mass Spectrometry Detection (Multiple Reaction Monitoring - MRM):

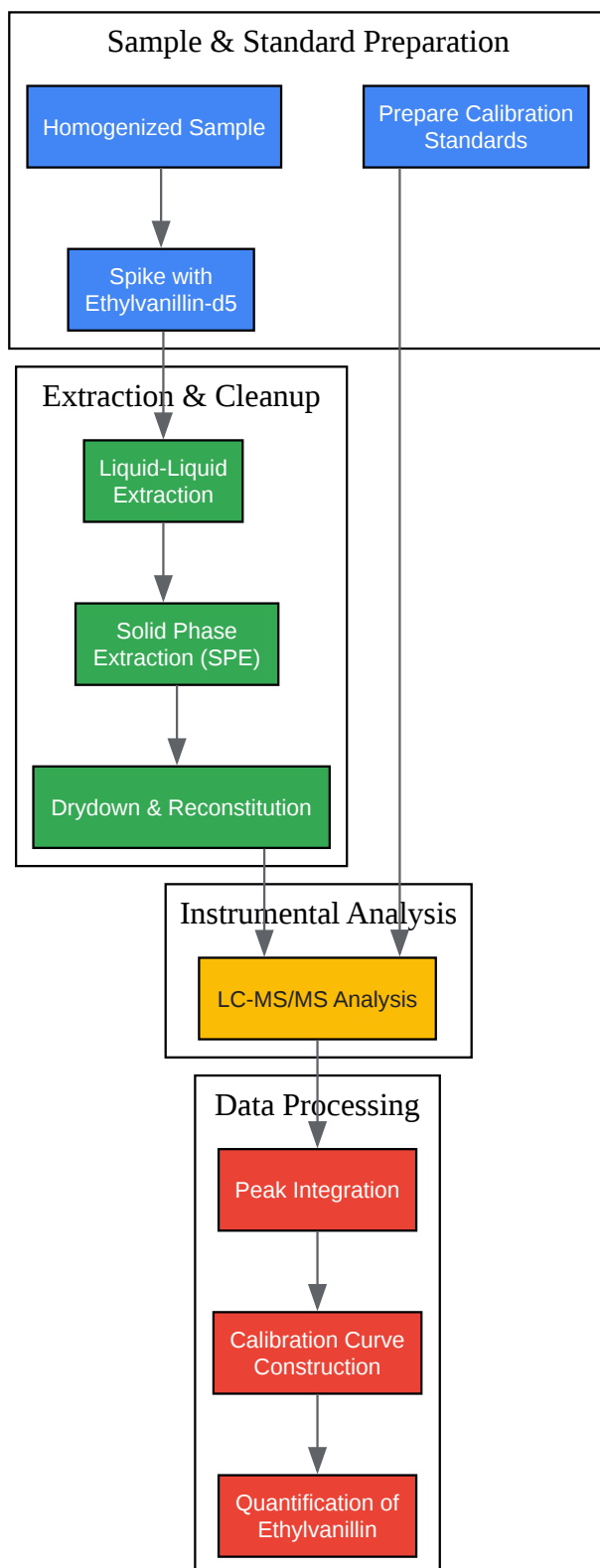
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)
Ethylvanillin	167.1	110.9	13
92.9	17		
Ethylvanillin-d5	172.0	112.0	13
93.1	21		
*Quantifier ion			

6. Quantification:

- Construct a calibration curve by plotting the ratio of the peak area of ethylvanillin to the peak area of **Ethylvanillin-d5** against the concentration of the ethylvanillin standards.
- Determine the concentration of ethylvanillin in the samples by interpolating their peak area ratios on the calibration curve.

Visualizations

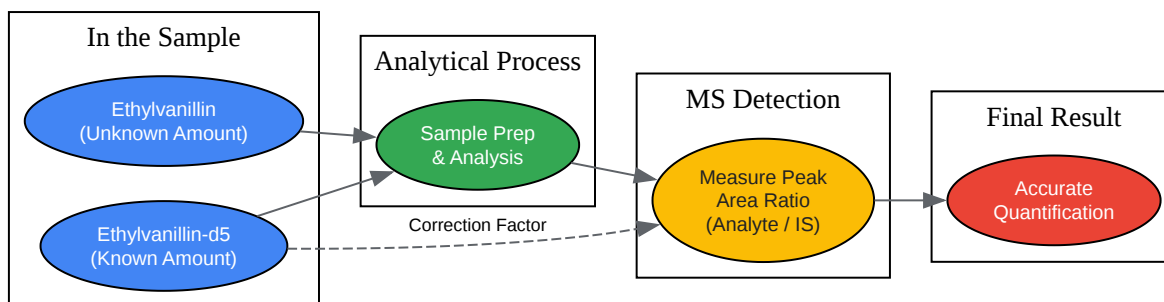
Experimental Workflow for Quantification of Ethylvanillin using Ethylvanillin-d5



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Caption: Workflow for quantifying ethylvanillin using **Ethylvanillin-d5**.

Logical Relationship in Stable Isotope Dilution Analysis



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- To cite this document: BenchChem. [Ethylvanillin-d5 (CAS: 1335401-74-5): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12391681#ethylvanillin-d5-cas-number-1335401-74-5]

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